

An In-depth Technical Guide to 2-(3,5-Dibromophenyl)propan-2-ol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(3,5-Dibromophenyl)propan-2-ol

Cat. No.: B8263927

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-(3,5-Dibromophenyl)propan-2-ol**, a halogenated aromatic alcohol of interest in synthetic and medicinal chemistry. This document delves into its chemical identity, synthesis, physicochemical properties, and potential applications, offering field-proven insights for its use in a laboratory and drug development setting.

Chemical Identity and Nomenclature

2-(3,5-Dibromophenyl)propan-2-ol is a tertiary alcohol characterized by a propan-2-ol moiety attached to a benzene ring substituted with two bromine atoms at the 3 and 5 positions.

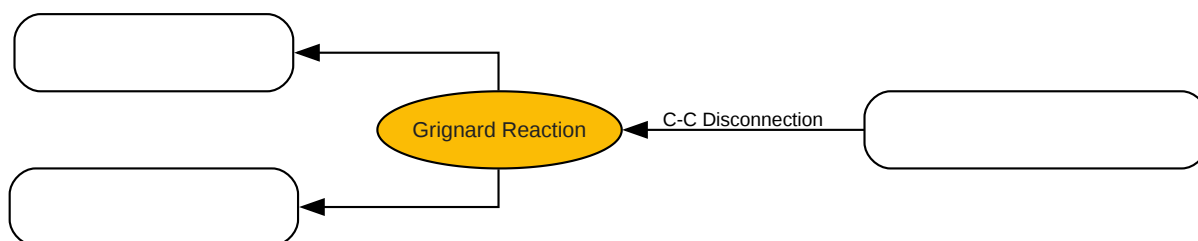
Identifier	Value
IUPAC Name	2-(3,5-Dibromophenyl)propan-2-ol
CAS Number	234430-04-7[1]
Molecular Formula	C ₉ H ₁₀ Br ₂ O[1]
Molecular Weight	293.98 g/mol [1]
SMILES	CC(C)(O)C1=CC(Br)=CC(Br)=C1[1]

Synthesis of 2-(3,5-Dibromophenyl)propan-2-ol

The most logical and widely applicable method for the synthesis of **2-(3,5-Dibromophenyl)propan-2-ol** is the Grignard reaction. This powerful carbon-carbon bond-forming reaction allows for the straightforward construction of the tertiary alcohol from a suitable ketone and an organomagnesium reagent.

Retrosynthetic Analysis

A retrosynthetic analysis of the target molecule reveals two primary synthetic routes originating from commercially available starting materials.



[Click to download full resolution via product page](#)

Caption: Retrosynthetic analysis of **2-(3,5-Dibromophenyl)propan-2-ol**.

The most direct approach involves the reaction of 3',5'-dibromoacetophenone with methylmagnesium bromide. 3',5'-Dibromoacetophenone is a known compound that can be used as a starting material in various organic syntheses[2].

Experimental Protocol: Grignard Synthesis

This protocol details the synthesis of **2-(3,5-Dibromophenyl)propan-2-ol** from 3',5'-dibromoacetophenone and methylmagnesium bromide.

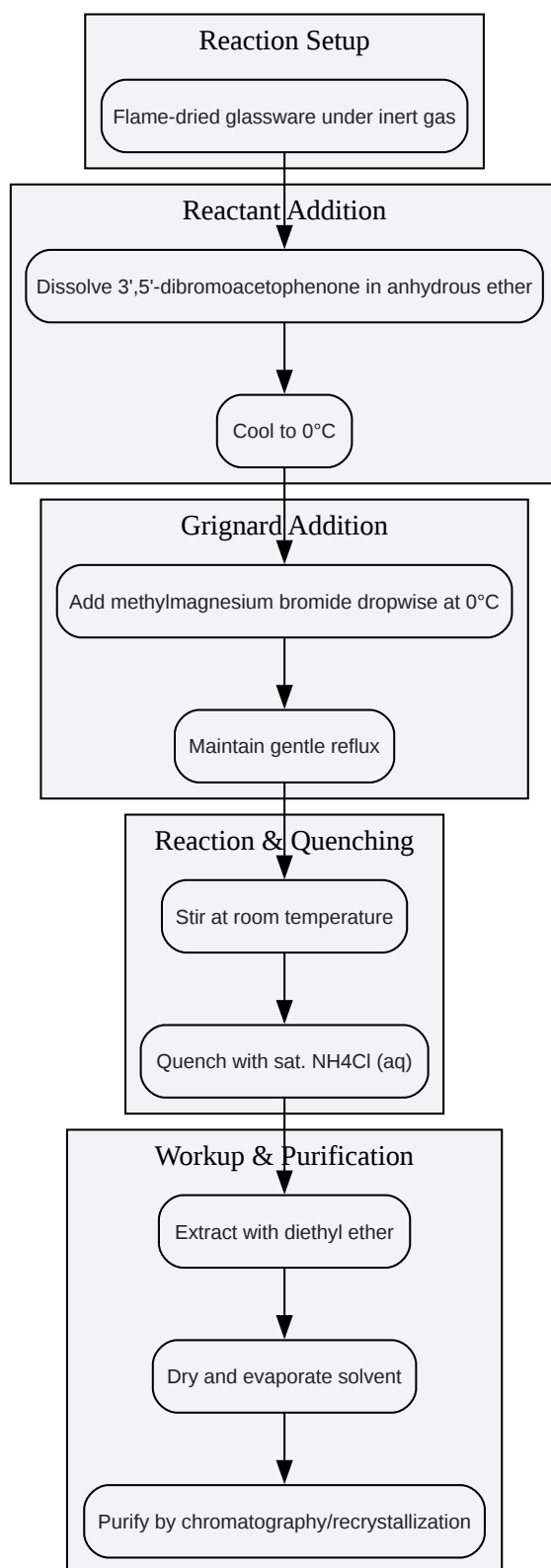
Materials:

- 3',5'-Dibromoacetophenone
- Methylmagnesium bromide (3.0 M solution in diethyl ether)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser)
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** A dry 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser with a drying tube, and a dropping funnel is assembled. The apparatus is flame-dried under a stream of inert gas (e.g., nitrogen or argon) to ensure anhydrous conditions.
- **Reactant Addition:** 3',5'-Dibromoacetophenone (1.0 eq) is dissolved in anhydrous diethyl ether (50 mL) and placed in the flask. The solution is cooled to 0 °C using an ice bath.
- **Grignard Reagent Addition:** Methylmagnesium bromide solution (1.1 eq) is added dropwise from the dropping funnel to the stirred solution of the ketone over 30 minutes. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
- **Reaction Completion:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 1-2 hours. The progress of the reaction can be monitored by Thin-Layer Chromatography (TLC).

- Quenching: The reaction is carefully quenched by the slow, dropwise addition of saturated aqueous ammonium chloride solution at 0 °C.
- Extraction and Workup: The resulting mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with diethyl ether (3 x 50 mL). The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel or by recrystallization to afford **2-(3,5-Dibromophenyl)propan-2-ol** as a solid.



[Click to download full resolution via product page](#)

Caption: Workflow for the Grignard synthesis of **2-(3,5-Dibromophenyl)propan-2-ol**.

Physicochemical and Spectroscopic Data

The following table summarizes the known and predicted physicochemical properties of **2-(3,5-Dibromophenyl)propan-2-ol**.

Property	Value	Source
Molecular Weight	293.98 g/mol	ChemScene[1]
Appearance	Solid (predicted)	-
Topological Polar Surface Area (TPSA)	20.23 Å ²	ChemScene[1]
LogP (predicted)	3.439	ChemScene[1]
Hydrogen Bond Donors	1	ChemScene[1]
Hydrogen Bond Acceptors	1	ChemScene[1]
Rotatable Bonds	1	ChemScene[1]

Spectroscopic Characterization (Predicted)

While experimental spectra for **2-(3,5-Dibromophenyl)propan-2-ol** are not readily available in public databases, the expected spectroscopic features can be predicted based on its structure and data from analogous compounds.

- ¹H NMR (Proton Nuclear Magnetic Resonance):** The spectrum is expected to show a singlet for the two equivalent methyl groups, a singlet for the hydroxyl proton (which may be broad and its chemical shift concentration-dependent), and signals in the aromatic region corresponding to the protons on the dibrominated phenyl ring. The aromatic protons at the 2, 6, and 4 positions will likely appear as a triplet and a doublet, respectively, due to spin-spin coupling.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):** The spectrum should display distinct signals for the quaternary carbon of the propan-2-ol group, the methyl carbons, and the carbons of the aromatic ring. The carbon atoms attached to bromine will be significantly

shifted downfield. Due to the symmetry of the phenyl ring, four signals are expected for the aromatic carbons.

- **IR (Infrared) Spectroscopy:** Key characteristic absorptions are expected for the O-H stretch of the alcohol (a broad band around 3200-3600 cm^{-1}), C-H stretches of the alkyl and aromatic groups (around 2850-3100 cm^{-1}), and C-O stretching of the tertiary alcohol (around 1150-1200 cm^{-1}). Aromatic C=C stretching vibrations will appear in the 1450-1600 cm^{-1} region.
- **Mass Spectrometry (MS):** The mass spectrum will show a molecular ion peak (M^+). A prominent fragmentation pattern would be the loss of a methyl group (M-15) to form a stable benzylic carbocation. The isotopic pattern of two bromine atoms will be a characteristic feature of the molecular ion and bromine-containing fragments.

Applications in Drug Development

While specific marketed pharmaceuticals directly synthesized from **2-(3,5-Dibromophenyl)propan-2-ol** are not prominently documented, its structural motifs are of significant interest in medicinal chemistry. Halogenated phenyl groups and tertiary alcohol moieties are present in numerous biologically active molecules.

Role as a Synthetic Intermediate

The primary utility of **2-(3,5-Dibromophenyl)propan-2-ol** in drug development lies in its role as a versatile synthetic intermediate. The hydroxyl group can be further functionalized or eliminated to introduce a double bond, while the bromine atoms provide handles for cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) to build more complex molecular architectures. These reactions are fundamental in the synthesis of novel drug candidates. For example, 3',5'-dibromoacetophenone, a precursor to the title compound, is utilized in the synthesis of compounds with potential anti-cancer activity[2].

Potential Pharmacological Significance

The dibromophenyl moiety can influence the pharmacokinetic and pharmacodynamic properties of a molecule. The lipophilicity imparted by the bromine atoms can enhance membrane permeability. Furthermore, halogen bonding is an increasingly recognized non-covalent interaction that can play a crucial role in ligand-receptor binding.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **2-(3,5-Dibromophenyl)propan-2-ol** is not widely available. Therefore, it should be handled with the care afforded to a novel chemical substance. The safety information for structurally related compounds, such as 2-(3-bromophenyl)propan-2-ol, provides a useful, albeit preliminary, guide.

General Hazards (based on related compounds):

- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Recommended Precautions:

- Engineering Controls: Work in a well-ventilated fume hood.
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. ChemScene recommends storage at 2-8°C^[1].

Conclusion

2-(3,5-Dibromophenyl)propan-2-ol is a readily accessible tertiary alcohol with significant potential as a building block in organic synthesis and drug discovery. Its synthesis via the Grignard reaction is straightforward, and its functional groups offer multiple avenues for further chemical modification. While its direct biological activity is not yet extensively documented, its value as a synthetic intermediate for the construction of more complex and potentially pharmacologically active molecules is clear. As with all novel chemical entities, appropriate safety precautions should be taken during its handling and use in the laboratory.

References

- PubChem. (n.d.). 2-(3-Bromophenyl)propan-2-ol. Retrieved from [\[Link\]](#)
- Asian Journal of Organic & Medicinal Chemistry. (n.d.). General procedure for synthesis of compounds (3a-3j). Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (2026, March 1). mass spectrum of propan-2-ol fragmentation pattern of m/z m/e ions for analysis and identification of 2-propanol. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023, August 29). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)
- SciSpace. (n.d.). Fragmentations of protonated acetophenones via intermediate ion–molecule complexes. Retrieved from [\[Link\]](#)
- ACS Publications. (n.d.). NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry. Retrieved from [\[Link\]](#)
- Doc Brown. (n.d.). interpreting C-13 NMR spectra. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). The C-13 NMR spectrum of 2-methylpropan-2-ol. Retrieved from [\[Link\]](#)
- Doc Brown. (2025, November 13). propan-2-ol low high resolution H-1 proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H1 2-propanol 1-H nmr. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (2025, February 27). infrared spectrum of propan-2-ol. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). 3. Infrared spectroscopy. Retrieved from [\[Link\]](#)
- Specac Ltd. (n.d.). Interpreting Infrared Spectra. Retrieved from [\[Link\]](#)
- Master Organic Chemistry. (2016, November 23). Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. Retrieved from [\[Link\]](#)

- California State Polytechnic University, Pomona. (n.d.). ¹H NMR Chemical Shifts. Retrieved from [\[Link\]](#)
- University of Arizona. (n.d.). Table of Characteristic Proton NMR Shifts. Retrieved from [\[Link\]](#)
- University College London. (n.d.). Chemical shifts. Retrieved from [\[Link\]](#)
- Oregon State University. (2022, March 9). ¹³C NMR Chemical Shift. Retrieved from [\[Link\]](#)
- Chemguide. (n.d.). interpreting C-13 NMR spectra. Retrieved from [\[Link\]](#)
- University of Arizona Department of Chemistry and Biochemistry. (n.d.). Mass Spectrometry - Examples. Retrieved from [\[Link\]](#)
- Chemguide. (n.d.). mass spectra - fragmentation patterns. Retrieved from [\[Link\]](#)
- Dutscher. (n.d.). SAFETY DATA SHEET. Retrieved from [\[Link\]](#)
- Kremer Pigmente. (2026, January 30). Safety Data Sheet. Retrieved from [\[Link\]](#)
- Regulations.gov. (2020, February 10). SAFETY DATA SHEET. Retrieved from [\[Link\]](#)
- Gelest. (2013, May 21). (Material) Safety Data Sheet. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2,3-Dibromo-1-propanol. Retrieved from [\[Link\]](#)
- ResearchGate. (2013, December). Tetrahedron Letters. Retrieved from [\[Link\]](#)
- ACS Axial. (2018, September 27). Read High-Impact Highlights from Organic Letters. Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 6). Tetrahedron Letters. Retrieved from [\[Link\]](#)
- Organic Syntheses. (n.d.). Acetophenone, 3-bromo-. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-(3,5-Dimethoxyphenyl)propan-2-ol. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). WO2019067883A1 - Synthesis and preparation of 2, 3-dibromo-2-propen-1-ol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemscene.com [chemscene.com]
- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(3,5-Dibromophenyl)propan-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8263927/docs#an-in-depth-technical-guide-to-2-3-5-dibromophenyl-propan-2-ol\]](https://www.benchchem.com/product/b8263927/docs#an-in-depth-technical-guide-to-2-3-5-dibromophenyl-propan-2-ol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check